

# Prudent Disposal of 9-Ethyldecacahydro-1H-carbazole in a Laboratory Setting

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## Compound of Interest

Compound Name: 9-Ethyldecacahydro-1H-carbazole

Cat. No.: B3241499

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the proper disposal procedures for **9-Ethyldecacahydro-1H-carbazole**, emphasizing safety and compliance.

Disclaimer: No specific Safety Data Sheet (SDS) for **9-Ethyldecacahydro-1H-carbazole** (CAS No. 146900-30-3) was found. The following guidance is based on general best practices for handling laboratory chemicals and hazard information for the closely related compound, Decacahydro-1H-carbazole. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

## Hazard Assessment and Safety Precautions

While a detailed hazard profile for **9-Ethyldecacahydro-1H-carbazole** is not readily available, a related compound, Decacahydro-1H-carbazole, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is prudent to handle **9-Ethyldecacahydro-1H-carbazole** with similar precautions, particularly concerning environmental release.

Personal Protective Equipment (PPE) during handling and disposal should include:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

- Body Protection: A standard laboratory coat.

## Quantitative Data Summary

The following table summarizes key identifiers for **9-Ethyldecacahydro-1H-carbazole**.

Property	Value	Source
CAS Number	146900-30-3	[2][3]
Molecular Formula	C <sub>14</sub> H <sub>25</sub> N	[2]
Molecular Weight	207.36 g/mol	[2]
Storage	Keep in a dark place, sealed in dry, room temperature.	[2]

## Step-by-Step Disposal Protocol

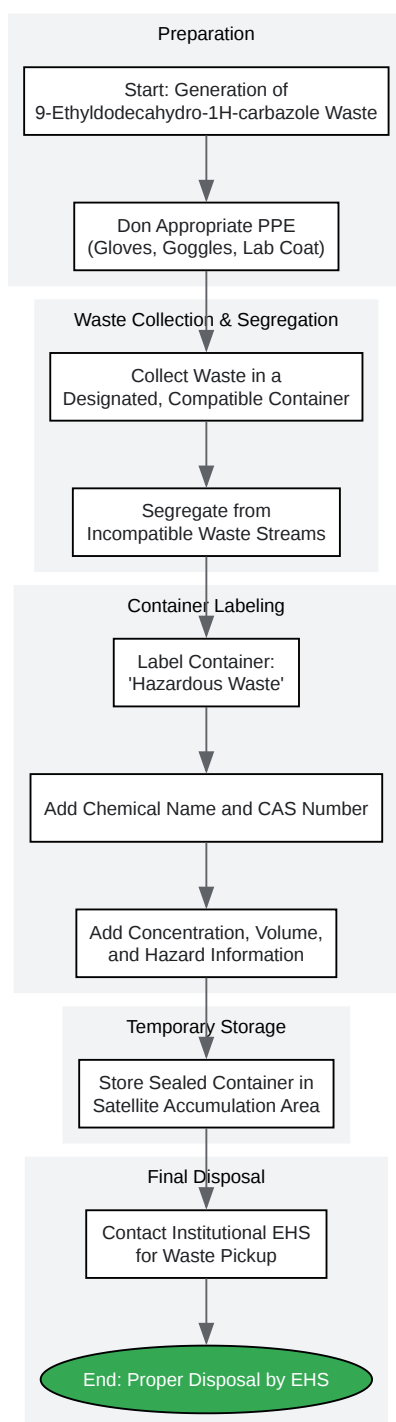
The primary principle for the disposal of **9-Ethyldecacahydro-1H-carbazole** is to treat it as hazardous chemical waste. Under no circumstances should this compound be disposed of down the drain or in regular trash.

- Waste Segregation:
  - Collect all waste containing **9-Ethyldecacahydro-1H-carbazole**, including neat compound, solutions, and contaminated materials (e.g., pipette tips, gloves, and paper towels), in a designated and compatible waste container.
  - Do not mix this waste with other incompatible waste streams.
- Waste Container Labeling:
  - Clearly label the waste container with the following information:
    - The words "Hazardous Waste."
    - The full chemical name: "**9-Ethyldecacahydro-1H-carbazole**."

- The CAS number: "146900-30-3."
  - An estimate of the concentration and total volume or mass.
  - The date the waste was first added to the container.
  - The potential hazards (e.g., "Harmful," "Environmental Hazard").
- Storage of Waste:
    - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
    - Ensure the storage area is secure and away from drains and sources of ignition.
  - Arranging for Disposal:
    - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
    - Provide them with all the information from the waste container label.

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **9-Ethyldecahydro-1H-carbazole**.



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### Disposal Workflow for **9-Ethyldecahydro-1H-carbazole**

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## References

- 1. Dodecahydro-1H-carbazole | C<sub>12</sub>H<sub>21</sub>N | CID 95732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 146900-30-3|9-Ethyl dodecahydro-1H-carbazole|BLD Pharm [bldpharm.com]
- 3. 9-Ethyl dodecahydro-1H-carbazole | 146900-30-3 [chemicalbook.com]
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